

# Mitotane-13C6 chemical structure and properties

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## Compound of Interest

Compound Name: Mitotane-13C6

Cat. No.: B584925

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## Mitotane-13C6: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of **Mitotane-13C6**, a stable isotope-labeled internal standard of the adrenocorticolytic drug Mitotane. This document covers its chemical structure, physicochemical properties, and its application in analytical methodologies. Furthermore, it delves into the mechanism of action of its parent compound, Mitotane, offering insights into relevant signaling pathways and providing detailed experimental protocols.

## Chemical Structure and Properties

**Mitotane-13C6** is a synthetic, isotopically labeled form of Mitotane where six carbon atoms in the phenyl ring have been replaced with the stable isotope carbon-13. This labeling provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based quantification of Mitotane in biological samples.

Chemical Structure:

The chemical structure of **Mitotane-13C6** is 1-chloro-2-[2,2-dichloro-1-(4-chloro(1,2,3,4,5,6-<sup>13</sup>C<sub>6</sub>)cyclohexa-1,3,5-trien-1-yl)ethyl]benzene.<sup>[1]</sup> The six carbon-13 atoms are located on the 4-chlorophenyl ring.

Physicochemical Properties:

A summary of the key physicochemical properties of **Mitotane-13C6** is presented in the table below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> <sup>13</sup> C <sub>6</sub> H <sub>10</sub> Cl <sub>4</sub>	[2][3]
Molecular Weight	326.0 g/mol	[2][4]
Exact Mass	325.970840 Da	[2]
Monoisotopic Mass	323.973790 Da	[2]
CAS Number	1261396-21-7	[2][4]
Purity	≥98%	[4]
Isotopic Enrichment	≥99% <sup>13</sup> C	[4]
Appearance	White to off-white solid	Commercially available data
Solubility	Soluble in organic solvents such as methanol, ethanol, and acetonitrile.	General knowledge for similar compounds
XLogP3	6.2	[2]

## Mechanism of Action of Mitotane

The precise mechanism of action of Mitotane is not fully elucidated, but it is known to exert cytotoxic effects specifically on the adrenal cortex.[5] **Mitotane-13C6**, being a stable isotope-labeled analog, is expected to have the same biological activity as Mitotane. The primary actions of Mitotane involve the disruption of mitochondrial function and the inhibition of steroidogenesis.

### Mitochondrial Disruption:

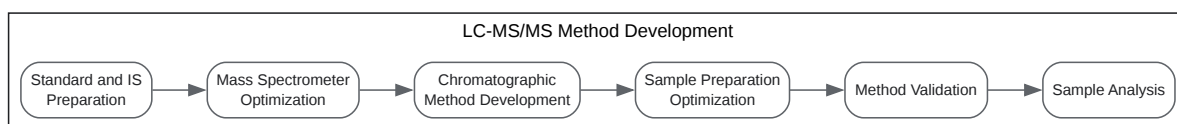
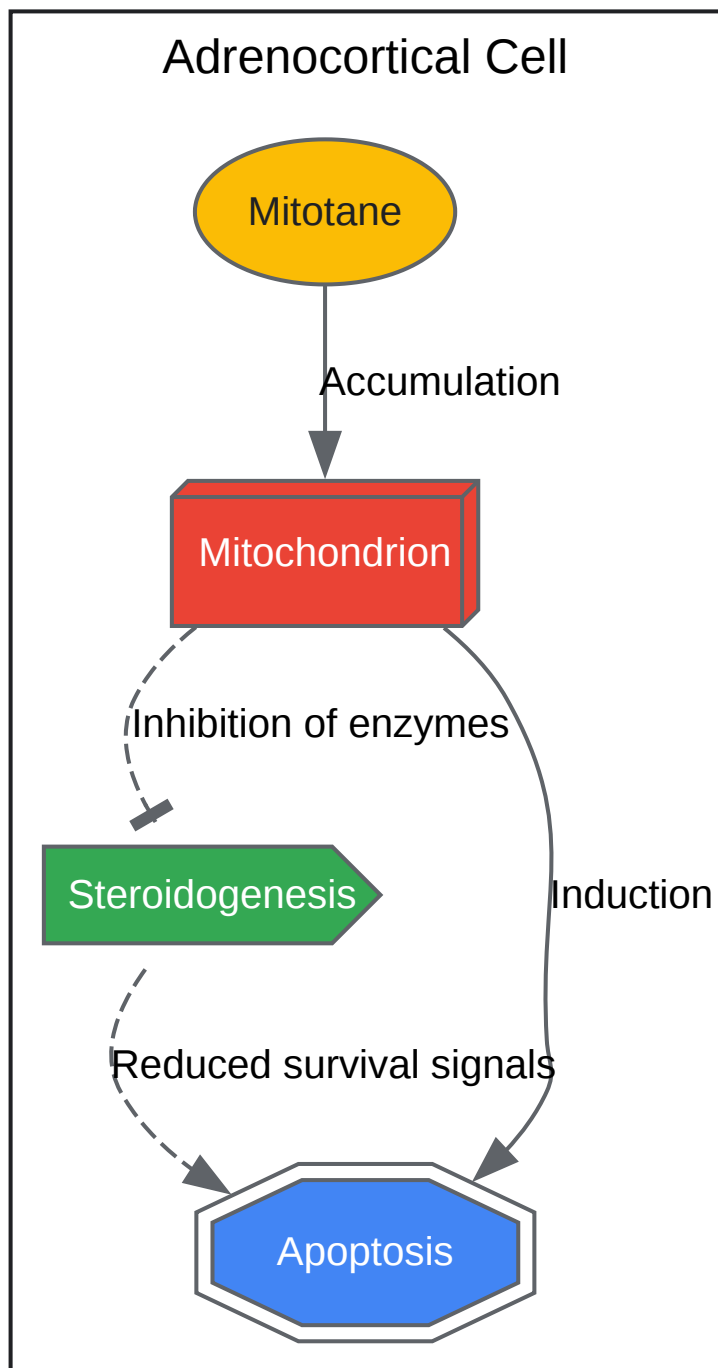
Mitotane and its metabolites accumulate in the mitochondria of adrenocortical cells.[6] This leads to the inhibition of key enzymes in the respiratory chain, particularly impacting steroid hormone synthesis.[6] The disruption of mitochondrial integrity can ultimately trigger apoptosis (programmed cell death) in these cells.

#### Inhibition of Steroidogenesis:

Mitotane inhibits multiple enzymes involved in the synthesis of adrenal steroids, including cholesterol side-chain cleavage enzyme and 11 $\beta$ -hydroxylase.<sup>[7]</sup> This leads to a reduction in the production of cortisol and other corticosteroids.

#### Signaling Pathways:

The cellular effects of Mitotane are mediated through various signaling pathways. A simplified representation of the key pathways is provided below.



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